

5-Bromo-2-nitrobenzamide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 5-Bromo-2-nitrobenzamide

CAS No.: 89642-23-9

Cat. No.: B1267391

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Technical Profile: 5-Bromo-2-nitrobenzamide

Material Safety, Synthesis, and Application Guide

Executive Summary

5-Bromo-2-nitrobenzamide (CAS: 7465-42-1) is a critical halogenated nitroaromatic scaffold used primarily as an intermediate in the synthesis of bioactive nitrogen heterocycles.^{[1][2][3][4][5][6][7][8]} Its structural motif—possessing an electrophilic nitro group, a nucleophilic amide precursor, and a modifiable bromine handle—makes it an essential building block for quinazolinone-based pharmaceuticals, including PARP inhibitors (e.g., Olaparib analogs) and antimicrobial agents.

This guide moves beyond standard MSDS requirements to provide researchers with a strategic framework for safe handling, quality control, and synthetic application.^[9]

Part 1: Chemical Identity & Physicochemical Profiling

Before introducing this material into a workflow, its identity must be validated.^[9] Public databases frequently conflate this amide with its aldehyde or acid analogs.^[9]

1.1 Core Identity

Parameter	Specification
Chemical Name	5-Bromo-2-nitrobenzamide
CAS Registry Number	7465-42-1
Molecular Formula	C ₇ H ₅ BrN ₂ O ₃
Molecular Weight	245.03 g/mol
SMILES	<chem>NC(=O)C1=C(N(=O)=O)C=CC(Br)=C1</chem>
Appearance	Pale yellow to tan crystalline solid

1.2 Critical Physicochemical Properties

Note: Due to frequent database conflation with 5-bromo-2-nitrobenzaldehyde, experimental verification of the melting point is recommended for new batches.

Property	Value / Observation	Operational Implication
Melting Point	~170–176°C (Predicted/Analogous)	QC Check: Perform capillary melting point analysis upon receipt. Significant deviation (<165°C) indicates hydrolysis to the acid. ^[9]
Solubility	DMSO, DMF, hot Ethanol	Soluble in polar aprotic solvents. ^[9] Poor solubility in water and non-polar organics (Hexane). ^[9]
Stability	Moisture Sensitive	The amide bond is susceptible to hydrolysis under acidic/basic conditions. ^[9] Store under inert atmosphere.

Part 2: Strategic Safety & Toxicology (The "MSDS" Core)

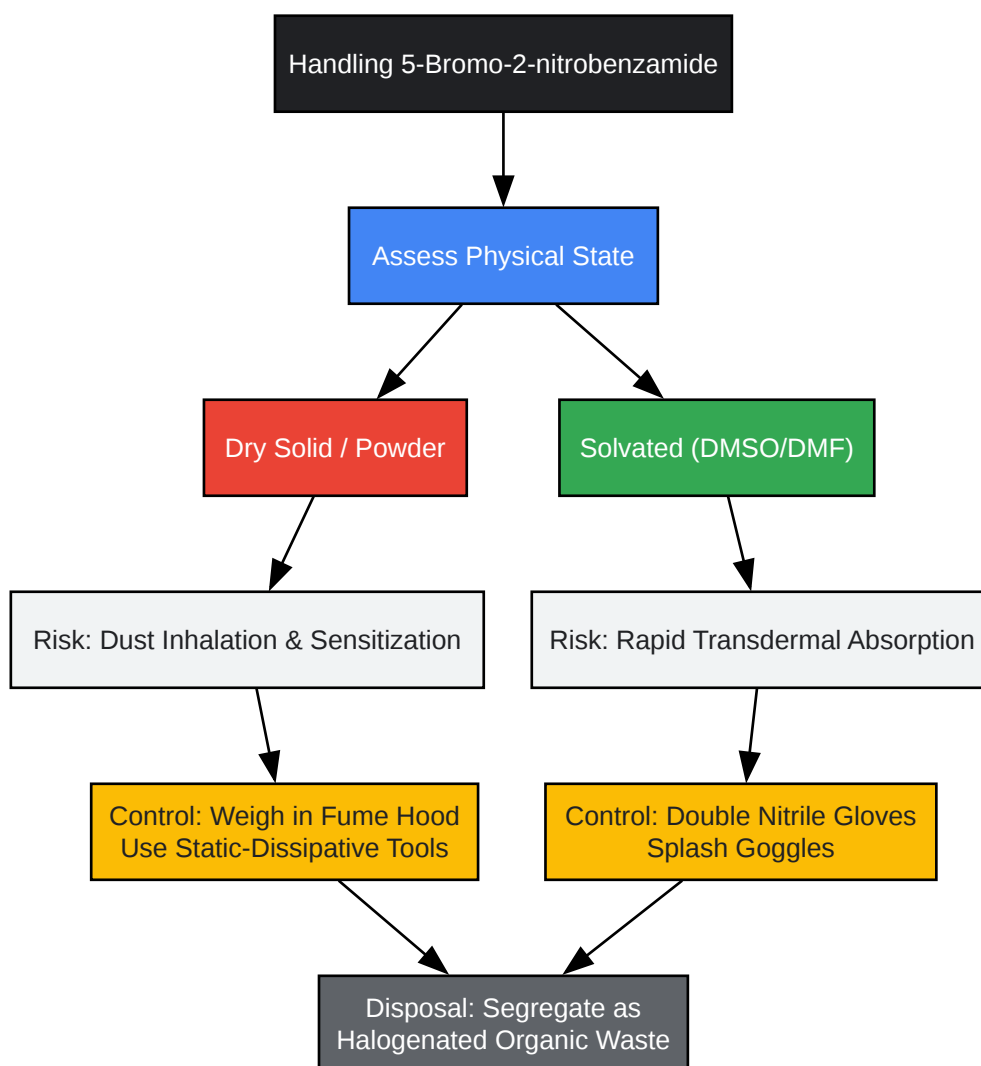
While classified primarily as an irritant, the nitro-aromatic nature of this compound necessitates specific precautions against sensitization and potential energetic decomposition during scale-up.^[9]

2.1 GHS Hazard Classification^[9]

- H315: Causes skin irritation.^[9]
- H319: Causes serious eye irritation.^[9]
- H335: May cause respiratory irritation.^[9]

2.2 Advanced Handling Protocol (Decision Tree)

Standard "wear gloves" advice is insufficient. The following decision tree outlines the operational safety logic based on the physical state of the material.



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Figure 1: Operational safety logic for handling halogenated nitro-benzamides. Note the distinction between dust control and absorption prevention.

2.3 Toxicology Insight

- **Nitrogenous Aromatics:** Like many nitro-aromatics, this compound has the potential to induce methemoglobinemia if absorbed in significant quantities, although it is less volatile than nitrobenzene.
- **Sensitization:** Repeated handling of the dry powder without respiratory protection may lead to allergic dermatitis.[9]

Part 3: Synthetic Utility & Mechanism

The primary value of **5-Bromo-2-nitrobenzamide** lies in its conversion to 6-bromo-4(3H)-quinazolinone, a versatile scaffold for drug discovery.

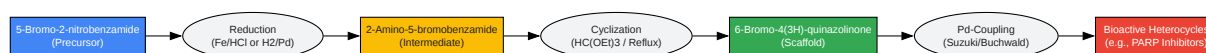
3.1 The Quinazolinone Pathway

The synthesis typically involves two key mechanistic steps:

- Reduction: The nitro group (-NO₂) is reduced to an amine (-NH₂), yielding 2-amino-5-bromobenzamide.[9]
- Cyclization: The resulting anthranilamide derivative reacts with a one-carbon source (e.g., Formic acid, Triethyl orthoformate) to close the pyrimidine ring.[9]

3.2 Reaction Workflow Visualization

The following diagram illustrates the transformation pathway, highlighting the retention of the bromine "handle" for future cross-coupling (e.g., Suzuki-Miyaura).



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Figure 2: Synthetic pathway from **5-Bromo-2-nitrobenzamide** to bioactive quinazolinone scaffolds.

Part 4: Operational Protocols

4.1 Quality Control (Self-Validating System)

Do not assume commercial purity. Run this check upon receipt:

- TLC Analysis:
 - Solvent System: Ethyl Acetate:Hexane (1:1).[9]
 - Visualization: UV (254 nm).[9] The nitro group quenches fluorescence strongly.[9]

- Expectation: A single spot.^[9] If a lower R_f spot (tailing) appears, it suggests hydrolysis to the carboxylic acid.^[9]
- ¹H-NMR Validation:
 - Look for the amide protons (broad singlets) around 7.5–8.0 ppm (DMSO-d₆).^[9]
 - Confirm the absence of the aldehyde proton (~10 ppm), a common contaminant from incomplete oxidation during manufacturing.^[9]

4.2 Synthesis Protocol: Reduction to 2-Amino-5-bromobenzamide

This protocol is adapted for a 10 mmol scale.^[9]

- Setup: 3-neck round bottom flask, mechanical stirrer, reflux condenser.
- Reagents: Suspend **5-Bromo-2-nitrobenzamide** (2.45 g, 10 mmol) in Ethanol (50 mL) and Water (10 mL).
- Catalyst: Add Iron powder (3 eq) and Ammonium Chloride (0.5 eq).
- Reaction: Heat to reflux (80°C) for 2–4 hours. Monitor by TLC (the amine will be more polar and fluorescent under UV).^[9]
- Workup: Filter hot through Celite to remove iron residues. Concentrate the filtrate.
- Yield: The product (2-amino-5-bromobenzamide) typically precipitates upon cooling/concentration.^[9]

4.3 Emergency Spill Response

- Dry Spill: Do NOT dry sweep.^[9] Dampen with water or PEG-400 to prevent dust generation, then scoop into a halogenated waste container.^[9]
- Wet Spill: Absorb with vermiculite.^[9] Clean surface with a mild detergent; avoid strong alkalis which may hydrolyze the amide and release ammonia.^[9]

References

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